

# Application Notes and Protocols: Chloromethylation of 4-Hydroxyacetophenone

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## Compound of Interest

Compound Name: 1-(3-Chloromethyl-4-hydroxy-phenyl)-ethanone

Cat. No.: B141236

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## Introduction

The chloromethylation of 4-hydroxyacetophenone is a key organic synthesis reaction used to introduce a chloromethyl ( $-\text{CH}_2\text{Cl}$ ) group onto the aromatic ring. This functionalization is a vital step in the synthesis of various pharmaceutical intermediates and fine chemicals. The reaction typically proceeds via an electrophilic aromatic substitution known as the Blanc chloromethylation.<sup>[1][2]</sup> In this process, 4-hydroxyacetophenone is treated with formaldehyde and hydrogen chloride, often in the presence of a Lewis acid catalyst like zinc chloride, to yield primarily 3-chloromethyl-4-hydroxyacetophenone.<sup>[3][4]</sup> The hydroxyl ( $-\text{OH}$ ) and acetyl ( $-\text{COCH}_3$ ) groups on the benzene ring direct the substitution to the ortho position relative to the hydroxyl group.

This document provides a detailed laboratory protocol for this reaction, compiled from established methods. It includes information on reagents, reaction conditions, work-up procedures, and safety precautions.

## Experimental Protocol

This protocol is based on a method adapted from literature for the synthesis of 3-chloromethyl-4-hydroxyacetophenone.<sup>[3]</sup>

Materials and Reagents:

- 4-Hydroxyacetophenone
- Formaldehyde solution (37% in H<sub>2</sub>O)
- Concentrated Hydrochloric Acid (36-38%)
- Water (distilled or deionized)
- Methanol (for recrystallization, optional)
- Round-bottom flask (250 mL)
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Thermometer
- Büchner funnel and filter paper
- Vacuum flask
- Drying oven

Procedure:

- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stir bar, combine 70 mL of 37% formaldehyde solution and 130 mL of concentrated hydrochloric acid.
- **Cooling:** Place the flask in an ice bath and stir the mixture until the temperature is reduced to below 10°C.
- **Substrate Addition:** Slowly add 27.2 g of 4-hydroxyacetophenone to the stirred solution in small portions. The addition should be controlled to maintain the reaction temperature.
- **Reaction:** After the addition is complete, maintain the reaction temperature at  $35 \pm 2^\circ\text{C}$  with continuous stirring for 3 hours.<sup>[3]</sup> The reaction is exothermic, and an ice bath may be

required intermittently to control the temperature.

- **Product Isolation:** After the reaction period, allow the mixture to stand at room temperature. The product will precipitate as a solid.
- **Filtration and Washing:** Collect the solid product by vacuum filtration using a Büchner funnel. Wash the filter cake thoroughly with cold water until the filtrate is neutral to remove unreacted acids and formaldehyde.[3]
- **Drying:** Dry the collected solid in a vacuum oven at 50-60°C to a constant weight. The product is obtained as a reddish powder.[3]
- **Purification (Optional):** For higher purity, the crude product can be recrystallized from a suitable solvent such as methanol.

## Data Presentation

The following table summarizes the quantitative data from a representative experimental procedure.[3]

Parameter	Value
Reactants	
4-Hydroxyacetophenone	27.2 g
Formaldehyde (37% solution)	70 mL
Hydrochloric Acid (conc.)	130 mL
Reaction Conditions	
Temperature	35 ± 2°C
Reaction Time	3 hours
Product	
Compound	3-Chloromethyl-4-hydroxyacetophenone
Appearance	Red powder
Melting Point	155-157°C
Yield	91.4%

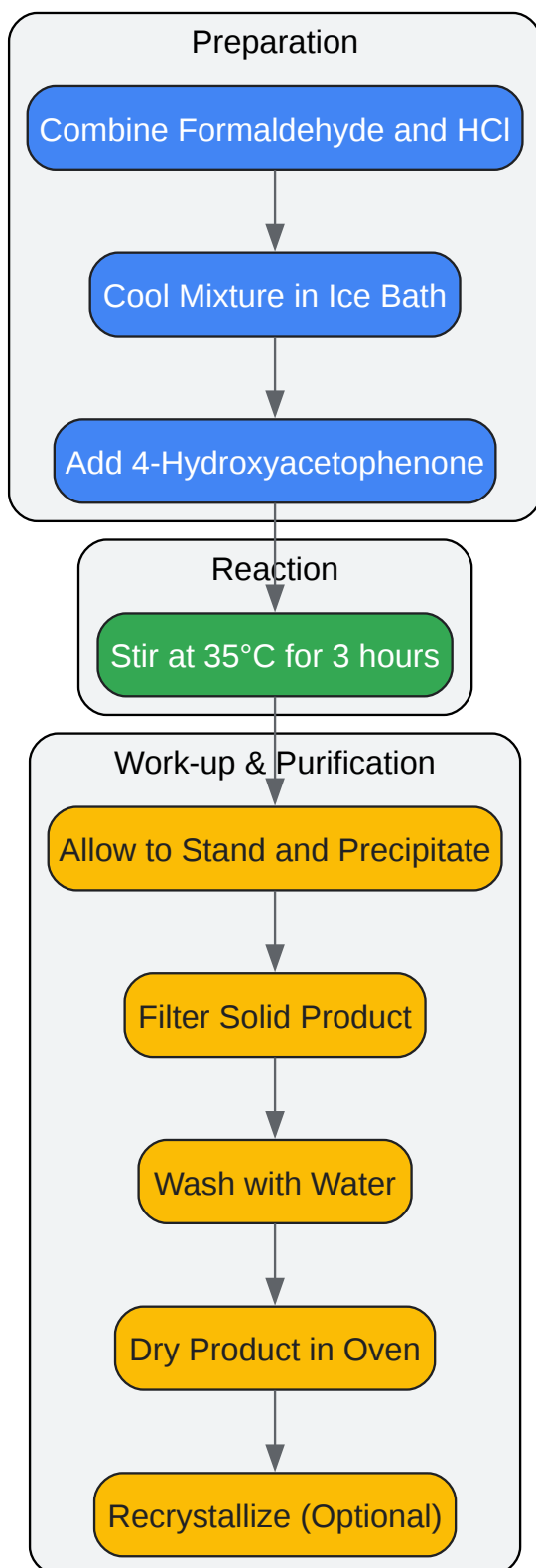
## Safety Precautions

- **Fume Hood:** This reaction must be performed in a well-ventilated chemical fume hood due to the use of volatile and hazardous reagents.
- **Personal Protective Equipment (PPE):** Always wear safety goggles, a lab coat, and appropriate chemical-resistant gloves.
- **Reagent Handling:**
  - **Formaldehyde:** Is a known irritant and suspected carcinogen. Avoid inhalation of vapors and contact with skin.
  - **Concentrated Hydrochloric Acid:** Is highly corrosive and can cause severe burns. Handle with extreme care.

- Chloromethylated Product: Chloromethyl arenes are often lachrymators and should be handled with caution.

## Visualizations

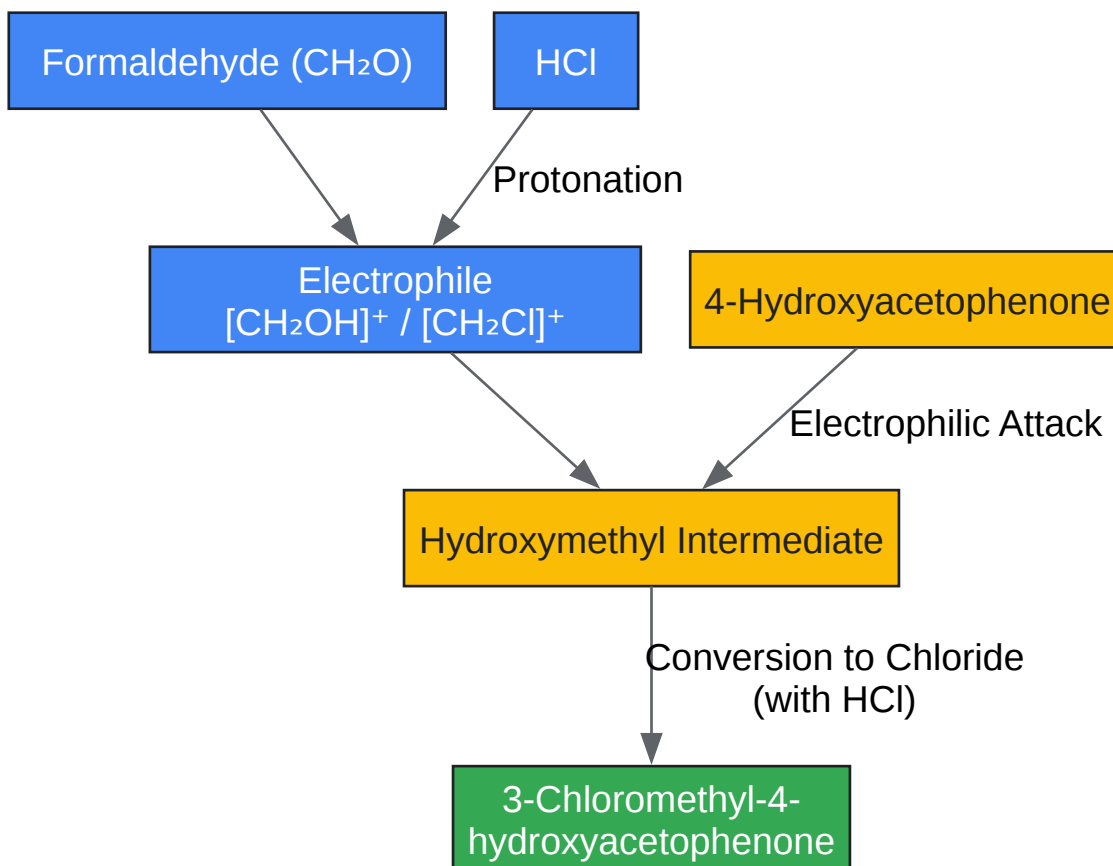
Experimental Workflow Diagram



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Caption: Workflow for the chloromethylation of 4-hydroxyacetophenone.

## Reaction Signaling Pathway



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Caption: Simplified mechanism of Blanc chloromethylation on 4-hydroxyacetophenone.

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## References

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